

An In-depth Technical Guide to the Safe Handling of (S)-(+)-2-Butanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-2-butanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(S)-(+)-2-butanol**, a chiral solvent and synthetic intermediate. Adherence to these guidelines is critical for ensuring personnel safety and maintaining the integrity of research and development activities.

Chemical and Physical Properties

(S)-(+)-2-Butanol, also known as (S)-(+)-sec-Butyl alcohol, is a flammable, colorless liquid.^[1]^[2]^[3] Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C4H10O[2][3]
Molecular Weight	74.12 g/mol [2]
Appearance	Clear, colorless liquid[1][2]
Odor	Sweetish, alcohol-like[1][2]
Boiling Point	98-100 °C[3][4][5]
Melting Point	-115 °C (-175 °F)[2][5]
Flash Point	24 °C (75.2 °F)[2][5][6]
Autoignition Temperature	405 °C (761 °F)[4]
Density	0.803 g/mL at 25 °C[4]
Vapor Pressure	12.5 mmHg at 20 °C[4]
Vapor Density	2.6 (vs air)[4]
Solubility in Water	Soluble[2][3]
Explosive Limits	Lower: 1.4 - 1.7% Upper: 9.8%[1][7]

Toxicological Data and Exposure Limits

(S)-(+)-2-butanol is harmful if swallowed or inhaled and causes serious eye irritation.[8][9] It may also cause respiratory irritation, drowsiness, or dizziness.[7][8][9]

Toxicity Metric	Value	Species
Oral LD50	6480 mg/kg[1]	Rat
Skin Irritation	Mild[1]	Rabbit
Eye Irritation	Causes serious eye irritation/damage[1][7][8][9]	Rabbit

Occupational Exposure Limits:

Organization	Limit
OSHA PEL	150 ppm (450 mg/m ³) TWA[10]
ACGIH TLV	100 ppm TWA[10]
NIOSH REL	100 ppm (305 mg/m ³) TWA[10]

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[7][8][9]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[8]
Skin Irritation	2	H315: Causes skin irritation[8]
Serious Eye Damage/Eye Irritation	1 / 2A	H318/H319: Causes serious eye damage/irritation[8][9]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[7][8][9] H336: May cause drowsiness or dizziness[7][8][9]

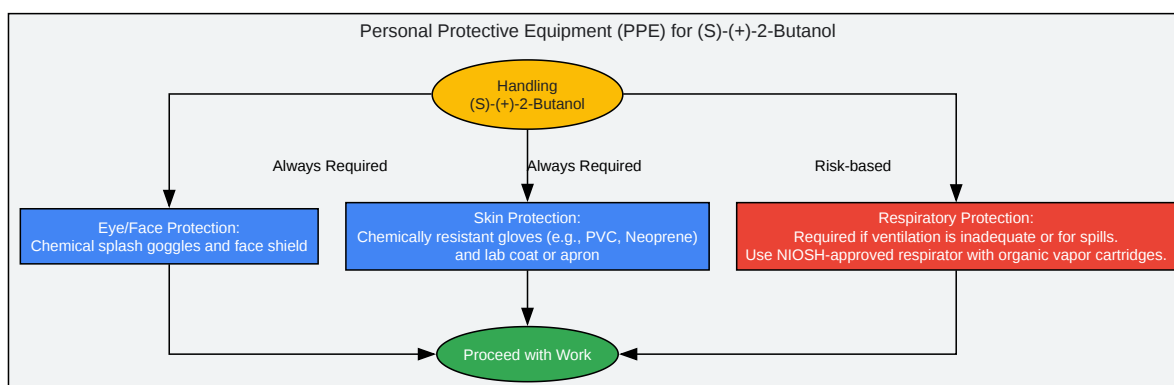
Handling and Storage Procedures

Experimental Protocol for Safe Handling:

- Engineering Controls: All work with **(S)-(+)-2-butanol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[11] Ensure that an eyewash station and safety shower are readily accessible.[5][10] Use explosion-proof electrical, ventilating, and lighting equipment.[9]
- Personal Protective Equipment (PPE): Refer to the PPE workflow diagram below.
- Grounding: Take precautionary measures against static discharge.[9] Ground and bond containers and receiving equipment during transfer.[9]

- Incompatible Materials: Avoid contact with strong oxidizing agents, acid chlorides, and acid anhydrides.[1][5] Do not store or handle in aluminum equipment at elevated temperatures.[10]
- Peroxide Formation: **(S)-(+)-2-butanol** can form explosive peroxides upon prolonged exposure to air and light.[1][5] Containers should be dated upon opening and tested for peroxides periodically.[10] Store away from heat and light, preferably under a nitrogen blanket.[10]

Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids.[5][10] Keep containers tightly closed.[7]



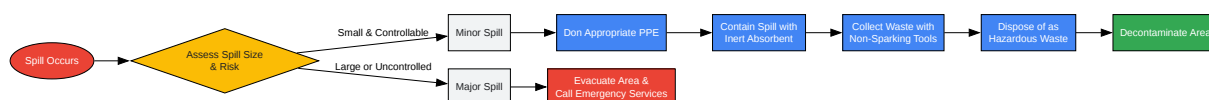
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Caption: Required Personal Protective Equipment (PPE) workflow for handling **(S)-(+)-2-butanol**.

Emergency Procedures

Experimental Protocol for Spill Response:

- Immediate Actions: Evacuate the area and remove all ignition sources.[1][9] Ventilate the space.[7][12]
- Notification: Alert colleagues and emergency responders, informing them of the location and nature of the hazard.[1]
- Containment (Minor Spill): For small spills, and if trained to do so, contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[7][12][13] Do not use combustible materials like sawdust.
- Cleanup: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste disposal.[5][9]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Major Spill: For large spills, evacuate the area immediately and contact emergency services.[1] Attempt to contain the spill only if it is safe to do so.



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Caption: Logical workflow for responding to a spill of **(S)-(+)-2-butanol**.

First Aid Measures:

- Inhalation: Move the person to fresh air.[1][7] If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately remove contaminated clothing.[1] Flush skin with plenty of water for at least 15 minutes.[1][9] Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][9] Remove contact lenses if present and easy to do.[7][9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[6][9] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.

Fire-Fighting Measures

(S)-(+)-2-Butanol is a flammable liquid and its vapor can form explosive mixtures with air.[1][6][9]

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[1][9] A water spray can be used to cool fire-exposed containers.[9]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9][12]

Disposal Considerations

Dispose of **(S)-(+)-2-butanol** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.[9][12] Waste must be handled by a licensed hazardous waste disposal company.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of (S)-(+)-2-Butanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210342#safety-and-handling-precautions-for-s-2-butanol]

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